

2,2,4,4,5-Pentamethylhexane physical properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,2,4,4,5-Pentamethylhexane

CAS No.: 60302-23-0

Cat. No.: B14619893

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An In-Depth Technical Guide to the Physical Properties of **2,2,4,4,5-Pentamethylhexane**

Introduction

2,2,4,4,5-Pentamethylhexane is a branched-chain alkane, a class of saturated hydrocarbons that are fundamental structures in organic chemistry. As a C₁₁ hydrocarbon, its physical properties are of interest to researchers in various fields, including materials science and theoretical chemistry, for understanding structure-property relationships. This guide provides a comprehensive overview of the known physical characteristics of **2,2,4,4,5-pentamethylhexane**, intended for researchers, scientists, and professionals in drug development who may use such molecules as reference compounds or in synthetic applications.

Core Physical Properties

The physical properties of **2,2,4,4,5-pentamethylhexane** are crucial for its handling, storage, and application in experimental settings. A summary of these properties is presented below.

Property	Value
Molecular Formula	C ₁₁ H ₂₄ [1] [2] [3] [4]
Molecular Weight	156.31 g/mol [1] [2] [5]
CAS Registry Number	60302-23-0 [1] [2] [3] [4]
Boiling Point	175.5 °C at 760 mmHg [2] [6]
Density	0.742 g/cm ³ [2] [6]
Refractive Index	1.416 [2] [6]
Flash Point	54.4 °C [2] [6]
Vapor Pressure	1.54 mmHg at 25 °C [2] [6]

Detailed Analysis of Physical Characteristics

Molecular Structure and Identification

The arrangement of atoms in **2,2,4,4,5-pentamethylhexane** dictates its physical behavior. It has a hexane backbone with five methyl group substitutions at the 2, 2, 4, 4, and 5 positions.

Key Identifiers:

- IUPAC Name: **2,2,4,4,5-pentamethylhexane**[\[5\]](#)
- InChI: InChI=1S/C11H24/c1-9(2)11(6,7)8-10(3,4)5/h9H,8H2,1-7H3[\[1\]](#)[\[2\]](#)[\[3\]](#)
- InChIKey: JQFZWBZEZYOCQL-UHFFFAOYSA-N[\[1\]](#)[\[3\]](#)[\[5\]](#)
- Canonical SMILES: CC(C)C(C)(C)CC(C)(C)C[\[4\]](#)

Caption: Molecular structure of **2,2,4,4,5-pentamethylhexane**.

Boiling Point

The boiling point of a substance is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For **2,2,4,4,5-pentamethylhexane**, the boiling point is 175.5 °C at standard atmospheric pressure (760 mmHg)[\[2\]](#)[\[6\]](#). The relatively high boiling point

for a C11 alkane is a result of its molecular weight and the branching of the carbon chain, which affects intermolecular van der Waals forces.

Density

Density is a measure of mass per unit volume. The density of **2,2,4,4,5-pentamethylhexane** is reported to be 0.742 g/cm³[2][6]. This value is typical for a branched alkane of this molecular weight and indicates that it is less dense than water.

Refractive Index

The refractive index of a material is a dimensionless number that describes how fast light travels through it. For **2,2,4,4,5-pentamethylhexane**, the refractive index is 1.416[2][6]. This property is often used in the identification and purity assessment of liquid organic compounds.

Solubility

As a nonpolar alkane, **2,2,4,4,5-pentamethylhexane** is expected to be insoluble in polar solvents like water but soluble in nonpolar organic solvents such as other hydrocarbons, ethers, and chlorinated hydrocarbons. This is a critical consideration for its use in solvent systems and extraction processes.

Experimental Protocol: Determination of Boiling Point

The boiling point is a fundamental physical property that can be determined through several experimental techniques. A common method is distillation.

Methodology:

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a round-bottom flask, a heating mantle, a distillation head with a thermometer, a condenser, and a receiving flask.
- **Sample Preparation:** A sample of **2,2,4,4,5-pentamethylhexane** is placed in the round-bottom flask, along with boiling chips to ensure smooth boiling.
- **Heating:** The sample is gradually heated.

- **Temperature Reading:** The temperature is monitored. The boiling point is the temperature at which the liquid and vapor phases are in equilibrium, and this temperature remains constant during the distillation of a pure substance.
- **Data Collection:** The temperature at which a steady stream of distillate is collected is recorded as the boiling point. The atmospheric pressure should also be recorded, as boiling point varies with pressure.



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Caption: Workflow for Boiling Point Determination.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **2,2,4,4,5-pentamethylhexane** is not readily available, general precautions for handling branched alkanes should be followed. These compounds are typically flammable and may cause skin and eye irritation. It is recommended to handle them in a well-ventilated area and to wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. A safety data sheet for a related compound, 2,2,4,6,6-pentamethylheptane, indicates that similar compounds are flammable liquids and may be harmful if swallowed due to aspiration risk[7].

Conclusion

The physical properties of **2,2,4,4,5-pentamethylhexane** are well-defined and consistent with those of other branched alkanes of similar molecular weight. Understanding these properties is essential for its safe handling and effective use in research and development. The data presented in this guide, including its boiling point, density, and refractive index, provide a solid foundation for its application in various scientific endeavors.

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- To cite this document: BenchChem. [2,2,4,4,5-Pentamethylhexane physical properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14619893/docs#2-2-4-4-5-pentamethylhexane-physical-properties>]

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